

Coumarin 152: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest		
Compound Name:	Coumarin 152	
Cat. No.:	B1214713	Get Quote

An In-depth Overview of Commercial Availability, Purity, and Experimental Applications

Coumarin 152, scientifically known as 7-(Dimethylamino)-4-(trifluoromethyl)coumarin, is a highly versatile fluorescent dye widely employed in various research and industrial applications. Its unique photophysical properties, including high quantum yield and sensitivity to the local environment, make it an invaluable tool for scientists and professionals in drug development. This technical guide provides a comprehensive overview of the commercial suppliers, purity grades, synthesis, and detailed experimental protocols involving **Coumarin 152**.

Commercial Suppliers and Purity Grades

Coumarin 152 is readily available from several commercial chemical suppliers, catering to the needs of researchers and industrial clients. The compound is typically offered in various purity grades, with the most common being ≥97%. It is crucial for researchers to consider the purity grade required for their specific application, as impurities can significantly impact experimental outcomes, particularly in sensitive fluorescence-based assays. Below is a summary of prominent suppliers and their offered purity levels.



Supplier	Purity Grade	CAS Number	Molecular Formula	Molecular Weight (g/mol)
Santa Cruz Biotechnology	≥97%	53518-14-2	C12H10F3NO2	257.21
Chem-Impex	≥97% (GC)	53518-14-2	C12H10F3NO2	257.21
CymitQuimica (TCI)	>97.0% (GC)	53518-14-2	C12H10F3NO2	257.21
Ossila	>97%	41934-47-8 (for the diethylamino analog)	C14H14F3NO2	285.27
ChemScene	≥98%	41934-47-8 (for the diethylamino analog)	C14H14F3NO2	285.26

Note: While some suppliers list the diethylamino analog (Coumarin 481), its properties and applications are very similar to **Coumarin 152**, and it is often used interchangeably in the literature. Researchers should always refer to the Certificate of Analysis (CoA) for lot-specific purity data and impurity profiles.

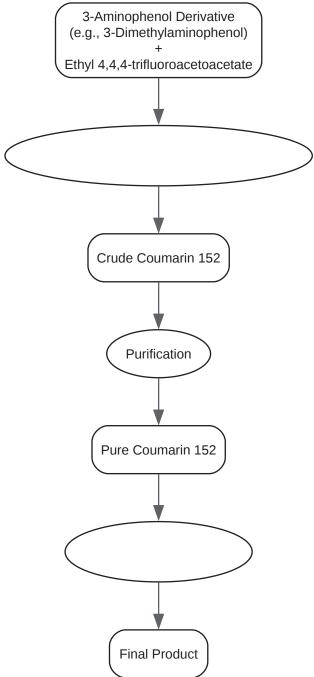
Synthesis and Purification

The synthesis of 7-amino-4-(trifluoromethyl)coumarins generally involves the Pechmann condensation, a classic method for coumarin synthesis. A representative synthesis for a closely related compound, 7-(diethylamino)-4-(trifluoromethyl)coumarin, provides a viable pathway.

General Synthesis Workflow



General Synthesis Workflow for 7-Amino-4-(trifluoromethyl)coumarins



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Caption: Synthesis and purification workflow for Coumarin 152.



Experimental Protocol: Synthesis of a 7-Amino-4-(trifluoromethyl)coumarin Derivative

This protocol is adapted from the synthesis of 7-(diethylamino)-4-(trifluoromethyl)coumarin.

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser, combine 3diethylaminophenol, ethyl 4,4,4-trifluoroacetoacetate, anhydrous ethanol, and anhydrous zinc chloride.
- Reflux: Heat the mixture to reflux on a water bath, maintaining a temperature of 70-80°C for approximately 13 hours.
- Precipitation: After cooling, pour the reaction mixture into a dilute sulfuric acid solution.
- Filtration and Drying: Collect the resulting precipitate by filtration and dry it thoroughly.
- Recrystallization: Purify the crude product by performing multiple recrystallizations from a 20% ethanol-water solution to obtain the final product.

Purification and Purity Determination

High-performance liquid chromatography (HPLC) is the most common method for determining the purity of coumarin derivatives.

HPLC Method for Purity Analysis:

- Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 μm).
- Mobile Phase: A gradient of acetonitrile and water (with 0.1% formic acid or acetic acid).
- Detection: UV detector at the absorbance maximum of **Coumarin 152** (around 390-400 nm).
- Purity Assessment: The purity is determined by the area percentage of the main peak in the chromatogram.

Experimental Protocols for Key Applications



Coumarin 152 is a valuable fluorescent probe due to its sensitivity to the polarity of its microenvironment. This property is exploited in various applications, from live-cell imaging to studying protein-ligand interactions.

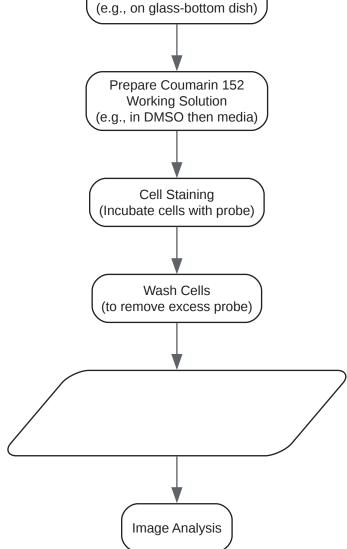
Live-Cell Imaging and Staining

Coumarin 152 can be used to label and visualize cellular structures, particularly lipid membranes.

Experimental Workflow for Live-Cell Imaging:



Experimental Workflow for Live-Cell Fluorescence Imaging Cell Culture (e.g., on glass-bottom dish)



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Caption: General workflow for staining live cells with **Coumarin 152**.

Protocol for Staining Live Cells:



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- Cell Preparation: Culture cells to the desired confluency on a suitable imaging substrate (e.g., glass-bottom dishes).
- · Probe Preparation: Prepare a
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